

Technical Monograph: 4-(4-Bromophenoxy)azetidin-2-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(4-Bromophenoxy)azetidin-2-one

CAS No.: 1909319-93-2

Cat. No.: B2466799

[Get Quote](#)

Part 1: Executive Technical Summary

4-(4-Bromophenoxy)azetidin-2-one represents a critical intersection between classical

-lactam antibiotic chemistry and modern cross-coupling pharmacophores. Unlike simple penams, this molecule features a reactive C4-aryloxy substituent and a para-bromo "handle" on the aromatic ring.

- **Core Utility:** It serves as a stable precursor for C4-functionalized -lactams via nucleophilic displacement or as a scaffold for structure-activity relationship (SAR) expansion via Palladium-catalyzed cross-coupling at the aryl bromide.
- **Mechanism of Action (Potential):** As a stand-alone entity, C4-aryloxy -lactams function as acylating agents, inhibiting serine proteases or bacterial transpeptidases by forming stable acyl-enzyme complexes via ring opening.

Part 2: Chemical Profile & Electronic Properties[1]

Structural Analysis

The molecule consists of a strained 2-azetidinone ring substituted at the C4 position with a 4-bromophenoxy group.

Property	Value / Characteristic	Implication for Reactivity
Ring Strain	~25-27 kcal/mol	High susceptibility to nucleophilic attack at the carbonyl (C2).
C4-Substituent	4-Bromophenoxy	Acts as a pseudo-leaving group under specific conditions; stabilizes the ring relative to 4-acetoxy analogs.
Aryl Bromide	para-position	Electron-withdrawing (inductive); activates the ring slightly; prime site for Suzuki/Heck coupling.
Chirality	C4 is a stereocenter	Synthesis typically yields a racemic mixture unless chiral 4-acetoxy precursors are used.

Spectroscopic Signature (Predicted)[1][2][3]

- IR Spectrum: The carbonyl stretch of the

-lactam ring is distinctively high, typically 1760–1780 cm^{-1} , shifted slightly higher due to the electronegative oxygen at C4.

- ^1H NMR (CDCl_3):

- H4 (C4-H): A doublet or doublet-of-doublets around 5.4 – 5.6 ppm. This downfield shift is characteristic of the

-acetal linkage.

- H3 (C3-H₂): Diastereotopic protons appearing as multiplets around 3.0 – 3.4 ppm.[1]

- Aryl Protons: Two doublets (AA'BB' system) roughly at 6.8 ppm (ortho to O) and 7.4 ppm (ortho to Br).[1][2][3]

Part 3: Synthesis Strategy & Mechanism

The industrial standard for synthesizing 4-aryloxyazetidin-2-ones utilizes the Displacement of 4-Acetoxyazetidin-2-one. This route is preferred over [2+2] cycloaddition for this specific derivative because it allows for the late-stage introduction of the complex aryloxy group.

Reaction Protocol

Reagents: 4-Acetoxyazetidin-2-one (1.0 eq), 4-Bromophenol (1.1 eq), NaOH (1.2 eq).[1][2][3]

Solvent: Acetone/Water (1:[1][2][3]1) or Acetonitrile.[1][2][3] Conditions: 0°C to Room Temperature, 2–4 hours.

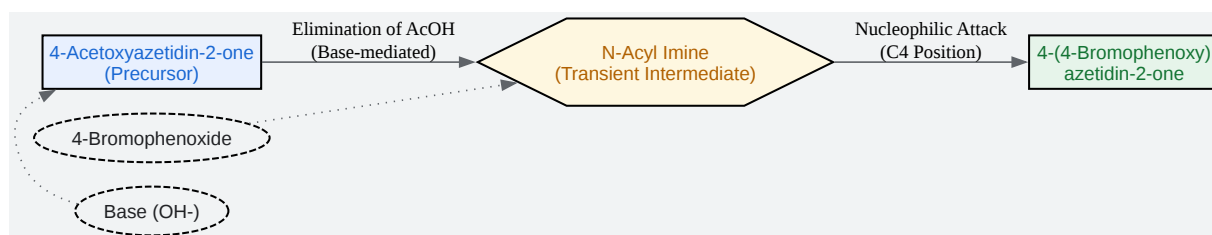
Step-by-Step Methodology:

- Preparation of Phenoxide: Dissolve 4-bromophenol in the chosen solvent. Add the base (NaOH or K₂CO₃) at 0°C to generate the nucleophilic phenoxide anion in situ.[2]
- Displacement: Add 4-acetoxyazetidin-2-one dropwise. The reaction is slightly exothermic.[1]
- Monitoring: Monitor via TLC (SiO₂; Ethyl Acetate/Hexane 1:1). The starting acetoxy lactam (R_f ~0.[1][2]4) will disappear, replaced by the less polar aryloxy product (R_f ~0.6).[1][2][3]
- Workup: Dilute with water to precipitate the product or extract with dichloromethane.[1] Wash with cold 1M NaOH to remove excess phenol.[1]
- Purification: Recrystallization from Ethanol/Hexane is preferred over chromatography to avoid ring opening on acidic silica.[1]

Mechanistic Pathway: Elimination-Addition

Contrary to a simple S_N2 mechanism, this reaction proceeds via an Elimination-Addition pathway involving a transient

-acyl imine (azetinone) intermediate.



[Click to download full resolution via product page](#)

Figure 1: The reaction proceeds via the elimination of the acetoxy group to form a reactive N-acyl imine, which is then trapped by the 4-bromophenoxide nucleophile.

Part 4: Reactivity & Applications in Drug Design

The **4-(4-Bromophenoxy)azetidin-2-one** scaffold offers two orthogonal vectors for chemical modification: the

-lactam ring and the Aryl Bromide.

Vector A: Palladium-Catalyzed Cross-Coupling

The bromine atom at the para position is an excellent handle for Suzuki-Miyaura or Buchwald-Hartwig couplings. This allows medicinal chemists to append biaryl systems or heterocycles without disturbing the sensitive

-lactam ring, provided non-nucleophilic bases (e.g., Cs₂CO₃, K₃PO₄) are used.^{[1][2][3]}

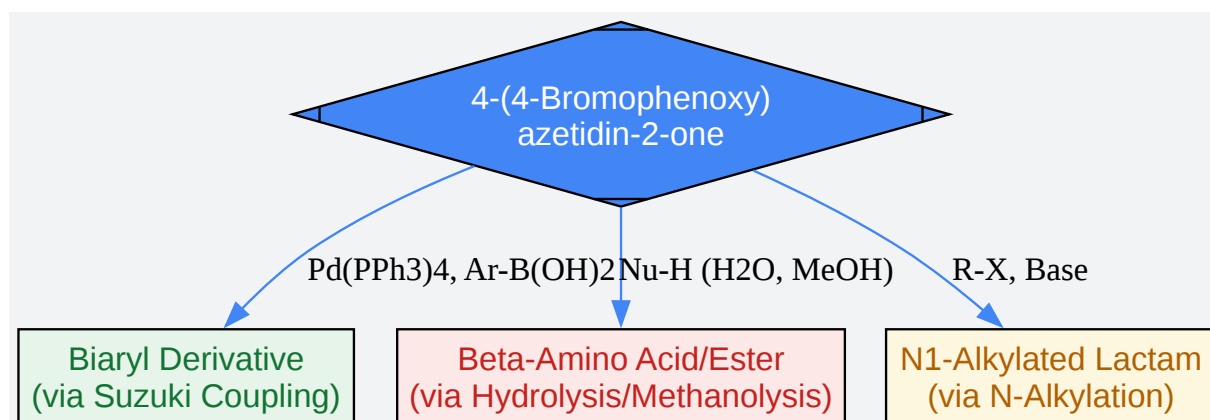
- Application: Synthesis of cholesterol absorption inhibitors (ezetimibe analogs) where the biphenyl moiety is critical for binding to the Niemann-Pick C1-Like 1 (NPC1L1) protein.

Vector B: Ring Opening (Acylation)

The phenoxy group activates the

-lactam toward ring opening.

- Hydrolysis: In the presence of aqueous acid/base, the ring opens to form
-amino acid derivatives.
- Methanolysis: Reaction with NaOMe yields
-amino esters.



[Click to download full resolution via product page](#)

Figure 2: Orthogonal reactivity pathways.[1][2][3] The scaffold supports C-C bond formation (Suzuki), ring opening (Acylation), and N-functionalization.[1][2][3]

Part 5: References

- Singh, G. S. (2003).[1][2][3] Recent progress in the synthesis and chemistry of azetidin-2-ones.[4][5][6][7][8][9] Tetrahedron, 59(39), 7631-7649.[1][2][3] [Link](#)
- Clauss, K., Grimm, D., & Prossel, G. (1974).[1][2][3] Beta-Lactams with external double bonds. Justus Liebigs Annalen der Chemie, 1974(4), 539-560.[1][2][3] (Original description of 4-acetoxy displacement). [Link](#)[1][2][3]
- Punda, P., et al. (2020).[1][2][3] Unprotected Polyphenols in Substitution Reactions with 4-Acetoxy-azetidinones.[4][6] Molecules, 25(18), 4150.[1][2][3] [Link](#)
- PubChem. (n.d.).[1][2][3] Compound Summary for CID 121553296: **4-(4-bromophenoxy)azetidin-2-one**. National Library of Medicine.[1] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - 4-(4-bromophenoxy)azetidin-2-one (C₉H₈BrNO₂) [pubchemlite.lcsb.uni.lu]
- 2. acgpubs.org [acgpubs.org]
- 3. Regio- and Diastereoselective Synthesis of 2-Arylazetidines: Quantum Chemical Explanation of Baldwin's Rules for the Ring-Formation Reactions of Oxiranes† - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. jgtps.com [jgtps.com]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Recent synthetic strategies of spiro-azetidin-2-one, -pyrrolidine, -indol(one) and -pyran derivatives-a review - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Monograph: 4-(4-Bromophenoxy)azetidin-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2466799/docs#technical-monograph-4-4-bromophenoxy-azetidin-2-one>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)